Troubleshooting low cell permeability of (S,R,S)-AHPC-Me-based PROTACs

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Compound of Interest

Compound Name:	*(S,R,S)-AHPC-Me-decanedioic acid*
Cat. No.:	*B12425660*

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Technical Support Center: (S,R,S)-AHPC-Me-Based PROTACs

Welcome to the technical support center for researchers utilizing (S,R,S)-AHPC-Me-based Proteolysis Targeting Chimeras (PROTACs). This resource provides troubleshooting guidance and frequently asked questions to address challenges related to low cell permeability, a common hurdle in PROTAC development.

Frequently Asked Questions (FAQs)

Q1: Why do my (S,R,S)-AHPC-Me-based PROTACs exhibit low cell permeability?

PROTACs, due to their high molecular weight and large polar surface area, often exhibit poor cell permeability.[1] This is a known challenge in the field, as these molecules typically fall beyond Lipinski's Rule of Five.[2] The (S,R,S)-AHPC-Me component, a ligand for the VHL E3 ligase, contributes to the overall size and polarity of the final PROTAC molecule, which can hinder its ability to passively diffuse across the cell membrane.[3][4][5]

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Q2: What are the key factors influencing the cell permeability of my PROTAC?

Several factors can impact the cell permeability of your (S,R,S)-AHPC-Me-based PROTAC:

- Physicochemical Properties: High molecular weight, excessive hydrogen bond donors and acceptors, and a large polar surface area are primary contributors to low permeability.[1]
- Linker Composition and Length: The linker connecting the (S,R,S)-AHPC-Me to the target protein ligand plays a crucial role. Linkers with high flexibility and polarity (e.g., PEG-based linkers) can negatively impact permeability.[6]
- Three-Dimensional Conformation: The ability of a PROTAC to adopt a more compact, less polar conformation can facilitate membrane crossing. This "chameleon-like" behavior, often driven by intramolecular hydrogen bonding, is a key determinant of permeability.[6][7][8]
- E3 Ligase Ligand: While (S,R,S)-AHPC-Me is a commonly used VHL ligand, the choice of E3 ligase ligand can influence the overall properties of the PROTAC.[9] However, VHL-based PROTACs have been noted to sometimes have poor membrane permeability.[3]

Q3: How can I assess the cell permeability of my (S,R,S)-AHPC-Me-based PROTACs?

Several in vitro assays can be employed to evaluate the cell permeability of your PROTACs. The choice of assay depends on the specific information you need and the throughput required.

- Parallel Artificial Membrane Permeability Assay (PAMPA): A high-throughput, cell-free assay that measures passive diffusion across an artificial lipid membrane. It is a cost-effective initial screen for permeability.[10][11]
- Caco-2 Permeability Assay: This assay utilizes a monolayer of Caco-2 cells, which mimic the human intestinal epithelium. It provides a more biologically relevant measure of permeability, accounting for both passive diffusion and active transport mechanisms.[10][11][12]
- Madin-Darby Canine Kidney (MDCK) Cell Assay: Similar to the Caco-2 assay, this method uses a monolayer of MDCK cells and is useful for assessing permeability and identifying substrates of efflux transporters.[11]

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- Cellular Thermal Shift Assay (CETSA): This method can indirectly assess cell permeability by confirming target engagement within intact cells. A shift in the target protein's melting curve upon PROTAC treatment indicates that the compound has entered the cell and bound to its target.[13]

- NanoBRET™ Target Engagement Assays: A live-cell method that can quantify the binding of the PROTAC to both the target protein and the E3 ligase inside the cell, providing evidence of cell entry.[13]

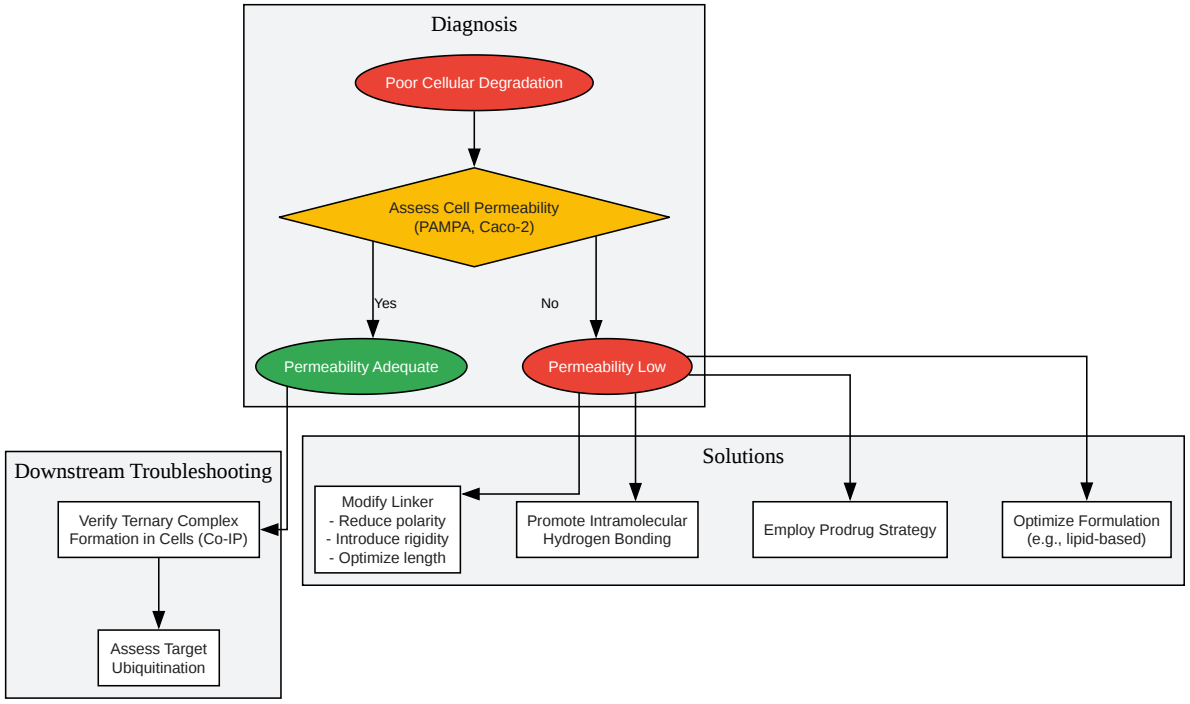
Troubleshooting Guide: Low Cell Permeability

If you are observing suboptimal degradation of your target protein, it is crucial to systematically troubleshoot the potential causes. Low cell permeability is a frequent culprit.

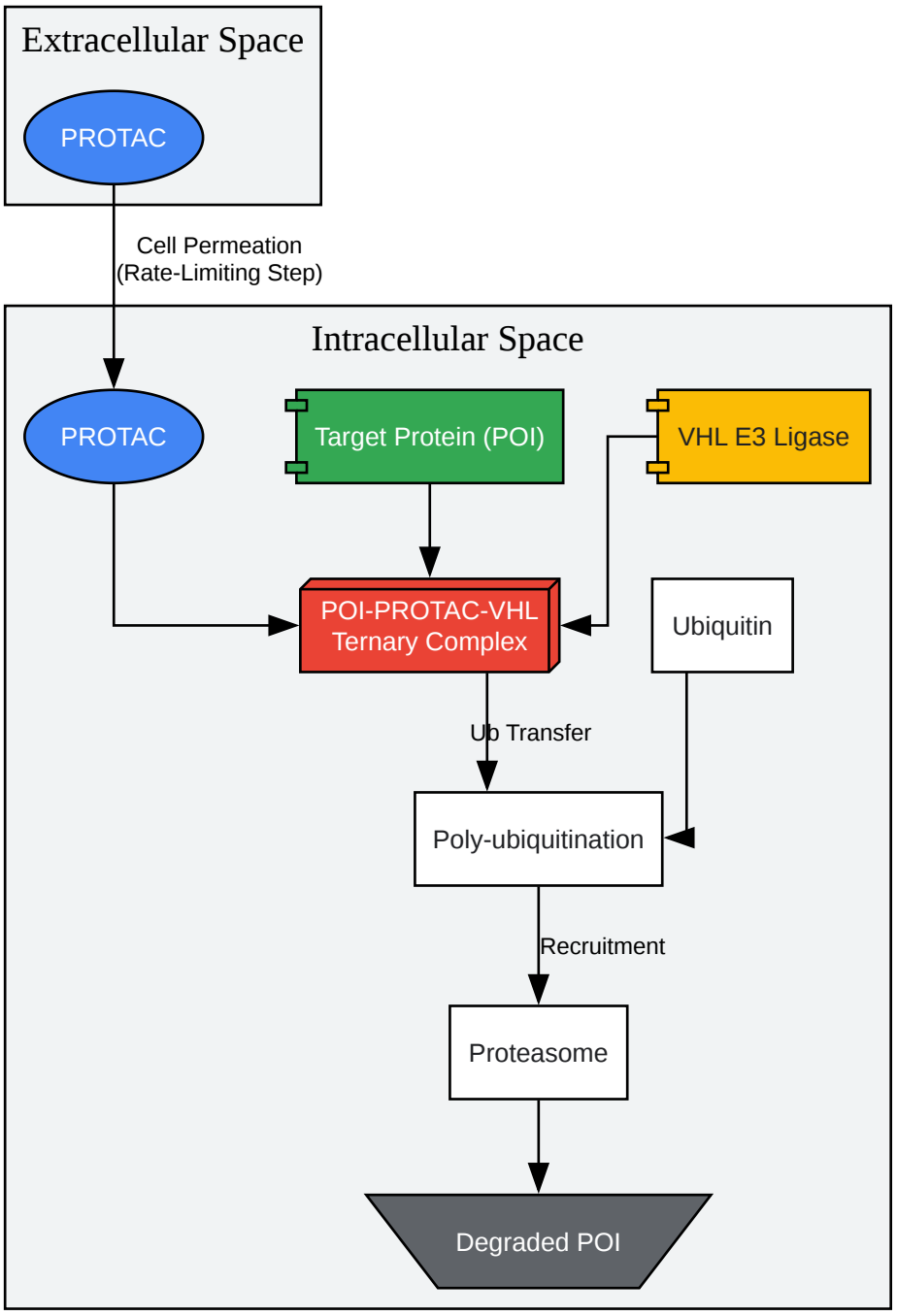
Problem: My (S,R,S)-AHPC-Me-based PROTAC shows good biochemical activity (e.g., ternary complex formation) but poor cellular degradation of the target protein.

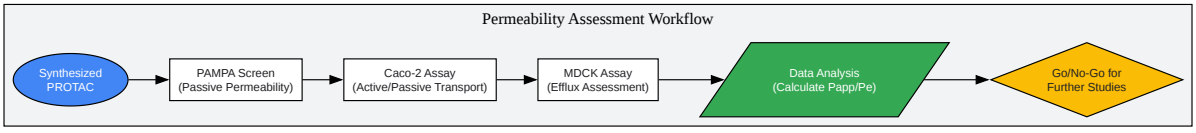
This scenario strongly suggests an issue with cell permeability. The following workflow can help diagnose and address the problem.

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